

Part 1: Chemical Intelligence & Structural Resolution

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Compound of Interest

Compound Name: 4-Dibenzyl 1-Naphthyl Ketone

CAS No.: 158098-50-1

Cat. No.: B582869

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1.1 Nomenclature Decoding The commercial name "**4-Dibenzyl 1-Naphthyl Ketone**" is a trivial designation that often causes confusion in database searches due to the ambiguity of the term "Dibenzyl."^[1] In strict IUPAC nomenclature, "Dibenzyl" refers to the bibenzyl (1,2-diphenylethane) moiety.^[1]

- Correct Chemical Name: (Naphthalen-1-yl)(4-phenethylphenyl)methanone^[1]
- Synonyms:
 - 1-Naphthyl[4-(2-phenylethyl)phenyl]methanone^{[1][2]}
 - 4'-(1-Naphthoyl)-1,2-diphenylethane^{[1][2]}
 - 4-(1-Naphthoyl)bibenzyl^{[1][2]}
- Molecular Formula: C₂₅H₂₀O^{[1][3]}
- Molecular Weight: 336.43 g/mol ^{[1][3]}

1.2 Structural Visualization The molecule consists of a naphthalene ring linked via a carbonyl bridge to a benzene ring, which is further substituted at the para position by a phenethyl group (ethyl bridge to another phenyl ring).[1]



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Figure 1.1: Structural decomposition of CAS 158098-50-1.[1] The "4-Dibenzyl" designation refers to the 4-phenethylphenyl moiety.[1]

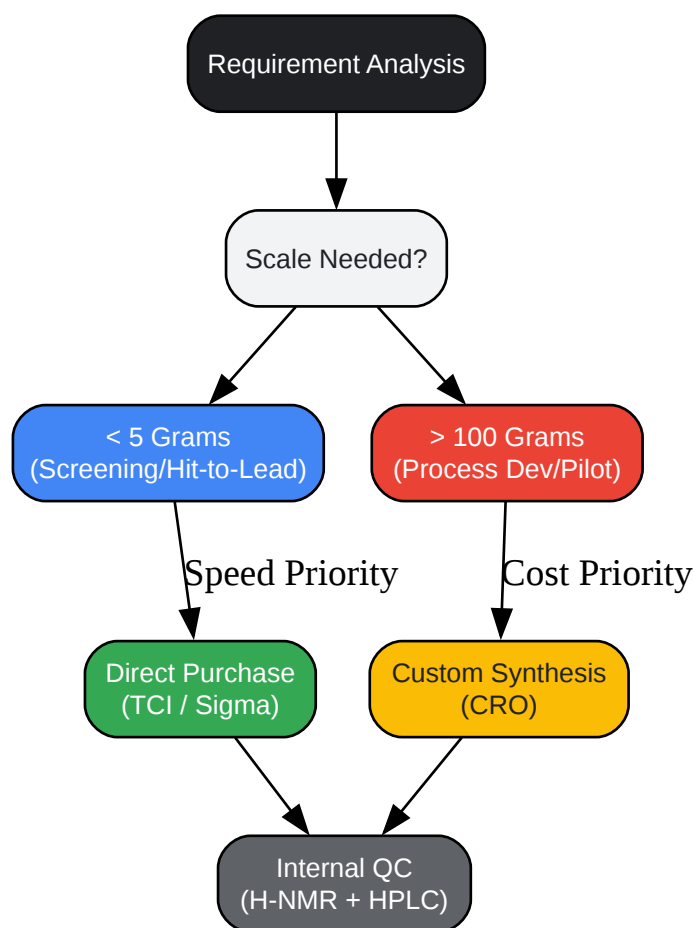
Part 2: Commercial Sourcing Landscape

The supply chain for this compound is characterized by a "Hub-and-Spoke" model.[1] A few primary manufacturers (likely in East Asia) supply the bulk material, which is then repackaged and distributed by major catalog houses.[1]

2.1 Validated Suppliers The following suppliers have verified catalog entries for CAS 158098-50-1.

Supplier	Product Code	Purity Grade	Pack Sizes	Region	Notes
TCI (Tokyo Chemical Industry)	D2277	>98.0% (HPLC)	1g, 5g	Global	Primary Source. Likely the originator of the "D2277" stock code used by others.[1]
Sigma-Aldrich	D2277 (via TCI)	>98.0%	1g, 5g	Global	Often cross-listed from TCI inventory. [1] Higher markup but easier procurement integration.[1]
Santa Cruz Biotech (SCBT)	sc-267568	Research Grade	Variable	USA/EU	Marketed for proteomics/biochem applications. [1]
Combi-Blocks	COM448666 370	95%+	Custom	USA	Good for bulk inquiries (>10g).[1]

2.2 Sourcing Strategy Decision Matrix For drug development professionals, the choice of supplier depends on the phase of research.[1]



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Figure 2.1: Procurement decision tree based on experimental scale.

Part 3: Synthesis & Manufacturing Protocols

If commercial stock is unavailable or cost-prohibitive at scale, the compound can be synthesized via Friedel-Crafts Acylation.[1] This is the standard industrial route for aryl ketones of this class.[1]

3.1 Retrosynthetic Analysis

- Disconnection: Carbonyl-Phenyl bond.[1]
- Precursors: 1-Naphthoyl Chloride + Bibenzyl (1,2-Diphenylethane).[1]
- Catalyst: Aluminum Chloride (AlCl_3).[1]

3.2 Laboratory Scale Protocol (Self-Validating System) Note: This protocol assumes standard Schlenk line techniques.

Step 1: Reagent Preparation

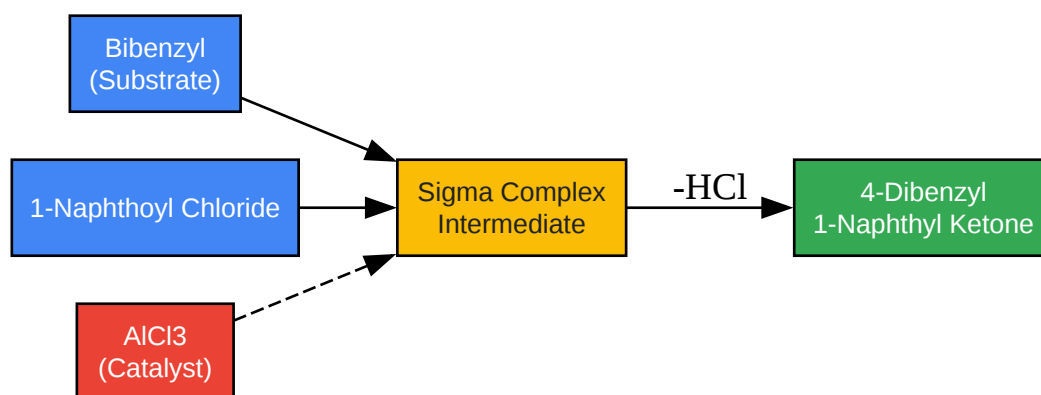
- Substrate: Bibenzyl (1,2-Diphenylethane) [CAS: 103-29-7].[1]
- Acylating Agent: 1-Naphthoyl Chloride [CAS: 879-18-5].[1]
- Solvent: Dichloromethane (DCM) or 1,2-Dichloroethane (DCE).[1]

Step 2: Reaction Execution

- Charge: In a flame-dried 3-neck flask, dissolve Bibenzyl (1.0 eq) in dry DCM (0.2 M).
- Cool: Lower temperature to 0°C using an ice bath to control regioselectivity (favoring para).
- Addition: Add AlCl₃ (1.2 eq) portion-wise.
- Acylation: Add 1-Naphthoyl Chloride (1.05 eq) dropwise over 30 mins.
- Reflux: Warm to RT and stir for 4-6 hours. Monitor by TLC (Hexane/EtOAc 9:1).[1]

Step 3: Workup & Purification[1]

- Quench: Pour reaction mixture into ice/HCl water.
- Extraction: Extract organic layer, wash with NaHCO₃ (sat) and Brine.
- Crystallization: The crude product is often a solid.[1] Recrystallize from Ethanol or Toluene/Hexane.[1]
- Target MP: 83.0 to 87.0 °C (matches TCI specification).



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Figure 3.1: Friedel-Crafts acylation pathway for the synthesis of CAS 158098-50-1.[1]

Part 4: Quality Control & Analytical Standards

To ensure data integrity in drug development or material science applications, incoming raw materials must be validated against the following specifications.

4.1 Critical Quality Attributes (CQA)

Test	Specification	Rationale
Appearance	White to off-white crystalline powder	Colored impurities suggest oxidation or residual catalyst. [1]
Purity (HPLC)	≥ 98.0% (Area %)	Critical for photoinitiator efficiency; impurities absorb UV competitively.[1]
Melting Point	83 - 87 °C	Sharp range indicates high crystalline purity.[1]
¹ H-NMR	Conforms to Structure	Verify the ratio of aliphatic (ethyl bridge) to aromatic protons.

4.2 NMR Diagnostic Signals (Predicted)

- Aliphatic Region (2.8 - 3.1 ppm): Two multiplets corresponding to the -CH₂-CH₂- bridge.[1]
- Aromatic Region (7.0 - 8.2 ppm):
 - Naphthalene protons: 7 signals (complex splitting).[1]
 - Phenylene protons: AA'BB' system for the para-substituted ring.[1]
 - Terminal Phenyl: Multiplet (5H).[1]

References

- National Center for Biotechnology Information. (2025).[1] PubChem Compound Summary for CID 87568714: **4-Dibenzyl 1-Naphthyl Ketone**. [1] Retrieved from [[Link](#)][1]

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Sources

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